

Application Notes and Protocols for the Synthesis and Purification of Montelukast

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Compound of Interest

Compound Name: Masilukast

Cat. No.: B1676212

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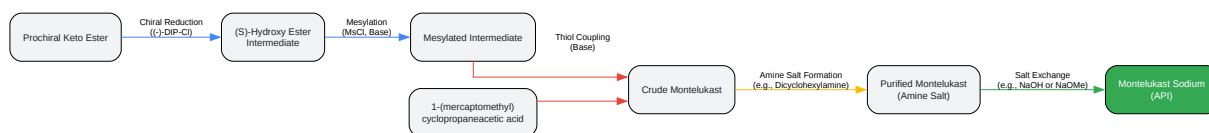
For Researchers, Scientists, and Drug Development Professionals

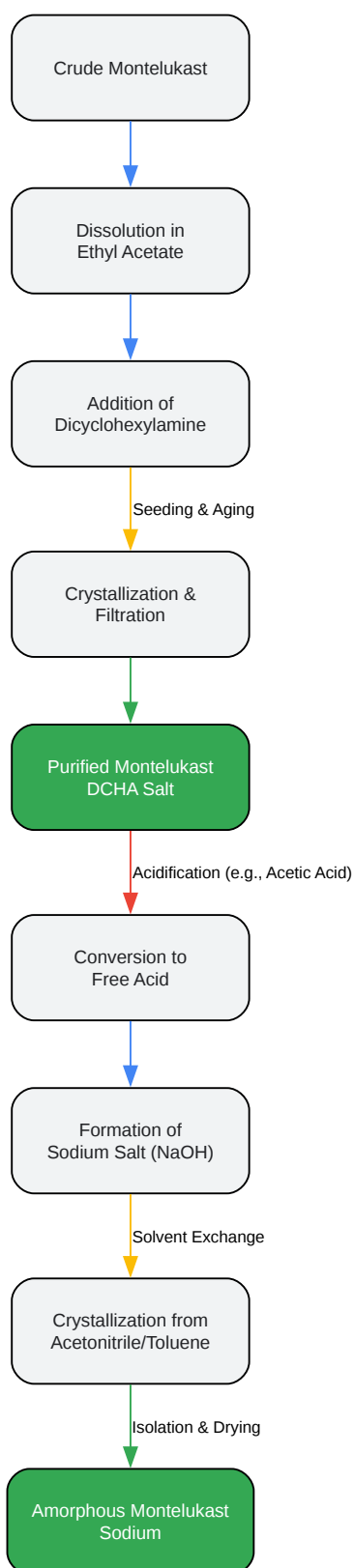
These application notes provide detailed protocols for the synthesis and purification of Montelukast, a potent and selective leukotriene D4 receptor antagonist. The information is intended for research and development purposes.

Synthesis of Montelukast

The synthesis of Montelukast is a multi-step process. One common and efficient synthetic route is outlined below, involving the coupling of two key intermediates. This pathway is notable for its stereoselective reduction to achieve the desired (R)-enantiomer.

Synthesis Workflow Diagram





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